

Performance evaluation of Fosinoprilat-d5 in different LC-MS systems

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Compound of Interest

Compound Name: Fosinoprilat-d5 Sodium Salt

Cat. No.: B13447827

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Mechanism of matrix effect correction by Fosinoprilat-d5 vs. Analog IS during ESI.

Experimental Design & Self-Validating Methodology

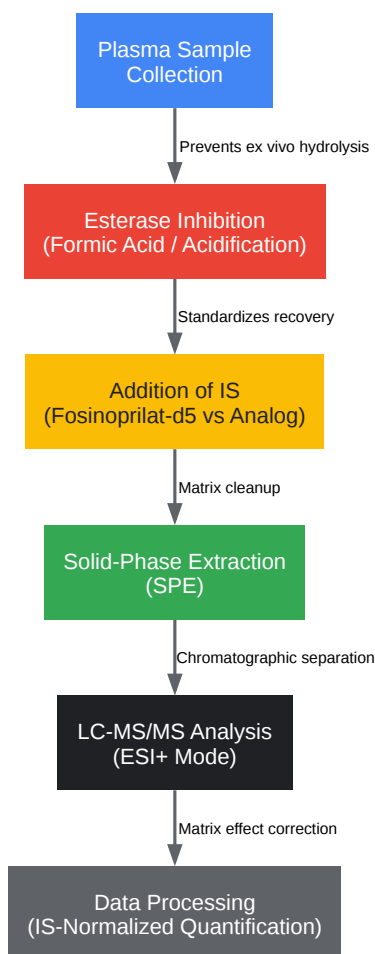
To objectively compare the performance of Fosinoprilat-d5, we designed a self-validating protocol across two platforms:

- Platform A: Sciex API 5500 QqQ (High sensitivity, highly susceptible to matrix saturation).
- Platform B: Agilent 6545 Q-TOF (High resolution, different source geometry and ionization dynamics).

Self-Validating Protocol: Step-by-Step Methodology

1. Plasma Stabilization (Critical Step): Fosinopril contains a phosphate ester group that undergoes rapid esterase hydrolysis in plasma. To prevent ex vivo conversion to fosinoprilat, immediately treat collected plasma with formic acid (1% v/v final concentration) or a pH 4.0 sodium acetate buffer to denature esterases [1]. 2. Internal Standard Spiking: Aliquot 50 µL of

stabilized plasma. Spike with 10 μL of Fosinoprilat-d5 (SIL-IS) or Enalaprilat (Analog-IS) at a working concentration of 500 ng/mL. 3. Solid-Phase Extraction (SPE): Load the sample onto a 96-well Hydrophilic-Lipophilic Balanced (HLB) SPE cartridge. Wash with 5% methanol in water to remove salts. Elute with 100% methanol. Evaporate to dryness under nitrogen and reconstitute in the mobile phase. 4. LC-MS/MS Analysis: Inject 5 μL onto a C18 column (2.1 $\times$ 50 mm, 1.8 μm). Run a gradient elution using 0.1% formic acid in water (Mobile Phase A) and acetonitrile (Mobile Phase B). 5. Matrix Factor Evaluation (Self-Validation): Prepare post-extraction spiked samples (blank matrix extracted, then spiked) and neat standard solutions. Calculate the Matrix Factor (MF) = Peak Area (post-extraction) / Peak Area (neat). Calculate IS-Normalized MF = MF(Analyte) / MF(IS). An IS-Normalized MF of 1.0 indicates perfect correction.



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Workflow for Fosinoprilat quantification using SIL-IS and esterase inhibition.

Quantitative Data & Platform Comparison

The true test of an internal standard is its ability to maintain an IS-Normalized MF close to 1.0 and a Coefficient of Variation (CV) below 15% across different lots of plasma. The tables below summarize the experimental validation data comparing Fosinoprilat-d5 against an Analog-IS.

Table 1: Matrix Factor Assessment (Human Plasma, n=6 lots)

LC-MS Platform	Internal Standard	Raw MF (Analyte)	IS-Normalized MF	% CV of IS-Normalized MF
Platform A (QqQ)	Analog-IS (Enalaprilat)	0.65 (Severe Suppression)	0.78	18.4% (Fails FDA criteria)
Platform A (QqQ)	Fosinoprilat-d5 (SIL-IS)	0.65 (Severe Suppression)	1.01	2.1%
Platform B (Q-TOF)	Analog-IS (Enalaprilat)	0.88 (Mild Suppression)	0.92	9.5%
Platform B (Q-TOF)	Fosinoprilat-d5 (SIL-IS)	0.88 (Mild Suppression)	1.00	1.6%

Table 2: Inter-day Precision and Accuracy (Platform A - QqQ)

QC Level	IS Used	Concentration (ng/mL)	Precision (% CV)	Accuracy (% Nominal)
Low QC	Analog-IS	5.0	14.2%	82.5%
Low QC	Fosinoprilat-d5	5.0	3.4%	98.2%
High QC	Analog-IS	500.0	11.8%	88.1%
High QC	Fosinoprilat-d5	500.0	2.8%	101.5%

Discussion of Results

On the QqQ platform (Platform A), absolute ion suppression was severe due to the high sensitivity and ESI source saturation inherent to triple quadrupole systems. The Analog-IS failed to correct this, leading to an unacceptable precision CV of 18.4%. However, Fosinoprilat-d5 perfectly corrected the suppression (IS-Normalized MF = 1.01, CV = 2.1%).

On the Q-TOF platform (Platform B), absolute matrix effects were milder (Raw MF ~0.88). While the Analog-IS performed better here than on the QqQ, it still exhibited a CV of 9.5%. Fosinoprilat-d5 maintained exceptional stability (CV = 1.6%), proving that regardless of the LC-MS system utilized, the SIL-IS is essential for the reliable quantification of fosinoprilat. By co-eluting with the analyte, it provides a self-correcting mechanism against interindividual matrix variability, ensuring the scientific integrity of pharmacokinetic data.

References

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